

An In-depth Technical Guide to 2-Ethoxybenzoic Acid (CAS 134-11-2)

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Compound of Interest

Compound Name: 2-Ethoxybenzoic acid

Cat. No.: B047042

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Ethoxybenzoic acid** (CAS 134-11-2), an organic compound with significant applications in various scientific fields, notably in dental materials and as a versatile chemical intermediate. This document collates essential data on its chemical and physical properties, spectroscopic characteristics, and safety and handling protocols. Detailed experimental procedures for its synthesis and analysis are presented, alongside insights into its formulation in dental cements. While the compound is noted for its anti-inflammatory and analgesic properties, specific signaling pathways have not been extensively documented in publicly available literature. This guide aims to be a critical resource for professionals engaged in research and development involving **2-Ethoxybenzoic acid**.

Chemical and Physical Properties

2-Ethoxybenzoic acid, also known as o-ethoxybenzoic acid, is a derivative of benzoic acid.^[1] Its core chemical and physical properties are summarized in the tables below, providing a quick reference for laboratory and research applications.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	134-11-2	[1]
Molecular Formula	C ₉ H ₁₀ O ₃	[2]
Molecular Weight	166.17 g/mol	[2]
Appearance	White crystalline powder or solid	[3]
Melting Point	19-20 °C	[1]
Boiling Point	174-176 °C at 15 mmHg	[4]
Density	1.105 g/cm ³	[4]
Refractive Index (n _{20/D})	1.540	[4]
Solubility	Soluble in ethanol and ether; slightly soluble in water.	[3]
pKa	Approximately 4.21	[3]
logP (Octanol/Water)	2.1 (estimated)	[5]

Table 2: Spectroscopic Data

Spectroscopic Technique	Key Data and Observations	Reference(s)
¹ H NMR	Spectral data available in public databases.	[6]
¹³ C NMR	Spectral data available in public databases.	[6]
Infrared (IR)	Spectra available in the NIST WebBook.	[7]
Mass Spectrometry (MS)	Electron ionization mass spectrum available in the NIST WebBook.	[7]

Safety and Hazard Information

Proper handling of **2-Ethoxybenzoic acid** is crucial to ensure laboratory safety. The compound is classified with several hazards, and appropriate personal protective equipment (PPE) should be used at all times.

Table 3: GHS Hazard Classification

Hazard Class	GHS Code	Description	Reference(s)
Acute toxicity, oral	H302	Harmful if swallowed	[8]
Skin corrosion/irritation	H315	Causes skin irritation	[8]
Serious eye damage/eye irritation	H319	Causes serious eye irritation	[8]
Specific target organ toxicity, single exposure	H335	May cause respiratory irritation	[8]

Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P332+P313, P337+P313, P362, P403+P233, P405, P501.[8]

Experimental Protocols

This section provides detailed methodologies for key experiments involving **2-Ethoxybenzoic acid**.

Synthesis of 2-Ethoxybenzoic Acid

Several synthetic routes for **2-Ethoxybenzoic acid** have been reported. A common method involves the O-alkylation of a salicylic acid derivative.[3]

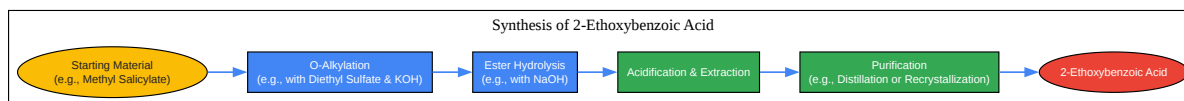
Method 1: From Ethyl o-Ethoxybenzoate[8]

- **Reaction Setup:** In a reaction vessel, dissolve ethyl 2-ethoxybenzoate (10 g, 240 mmol) in dimethyl sulfoxide (40 mL).

- Addition of Base: To the stirred solution, add potassium tert-butoxide (10 g, 890 mmol) batchwise.
- Heating: Heat the reaction mixture to 70 °C in a water bath and maintain this temperature for 2 hours.
- Monitoring: Monitor the progress of the reaction using thin-layer chromatography (TLC) with a hexane-ethyl acetate (8:2) mobile phase.
- Quenching: Upon completion, cool the reaction mixture to 10 °C and pour it into ice water.
- Acidification and Isolation: Acidify the mixture with 5% dilute hydrochloric acid. Filter the precipitated solid and wash it thoroughly with distilled water.
- Purification: Recrystallize the crude product from hexane (50 mL) to obtain **2-ethoxybenzoic acid** as an off-white solid. The reported yield is approximately 80%.^[8]

Method 2: From Methyl Salicylate^[8]

- Reaction Setup: In a 1000L reaction kettle, add 5% of 95% ethanol.
- Base and Substrate Addition: Under stirring and cooling, add solid KOH (60 kg, 90% purity) in batches. Then, add methyl salicylate (152 kg, 99.5% purity) dropwise at 15 °C.
- Alkylation: At 15 °C, add diethyl sulfate (162 kg) dropwise, maintaining the temperature at 15 °C. The reaction is typically complete in about 6 hours.
- Hydrolysis: Add water (665 kg) and NaOH (53.2 kg) and heat the mixture to 65 °C for 6 hours.
- Work-up: Cool the reaction solution and acidify with hydrochloric acid to a pH of 4.5. Separate the organic layer and wash it twice with water.
- Purification: Purify the product by distillation under reduced pressure. This large-scale synthesis reports a yield of 98.31%.^[8]



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A generalized workflow for the synthesis of **2-Ethoxybenzoic acid**.

Determination of pKa

The acid dissociation constant (pKa) can be determined by potentiometric titration.

- Preparation of Analyte Solution: Accurately weigh approximately 0.28 g of **2-Ethoxybenzoic acid** and dissolve it in 10 cm³ of 95% ethanol in a 250 cm³ beaker. Once dissolved, add 90 cm³ of deionized water and stir until the solution is homogeneous.
- Titration Setup: Calibrate a pH meter using standard buffer solutions. Place the pH probe into the analyte solution. Fill a 50 cm³ burette with a standardized 0.10 mol dm⁻³ sodium hydroxide solution.
- Titration: Add the sodium hydroxide solution in 2 cm³ increments, recording the pH after each addition and thorough stirring. Near the equivalence point, where the pH changes rapidly, reduce the titrant additions to 0.5 cm³ increments.
- Data Analysis: Plot a graph of pH versus the volume of sodium hydroxide solution added. The pKa is the pH at the half-equivalence point.

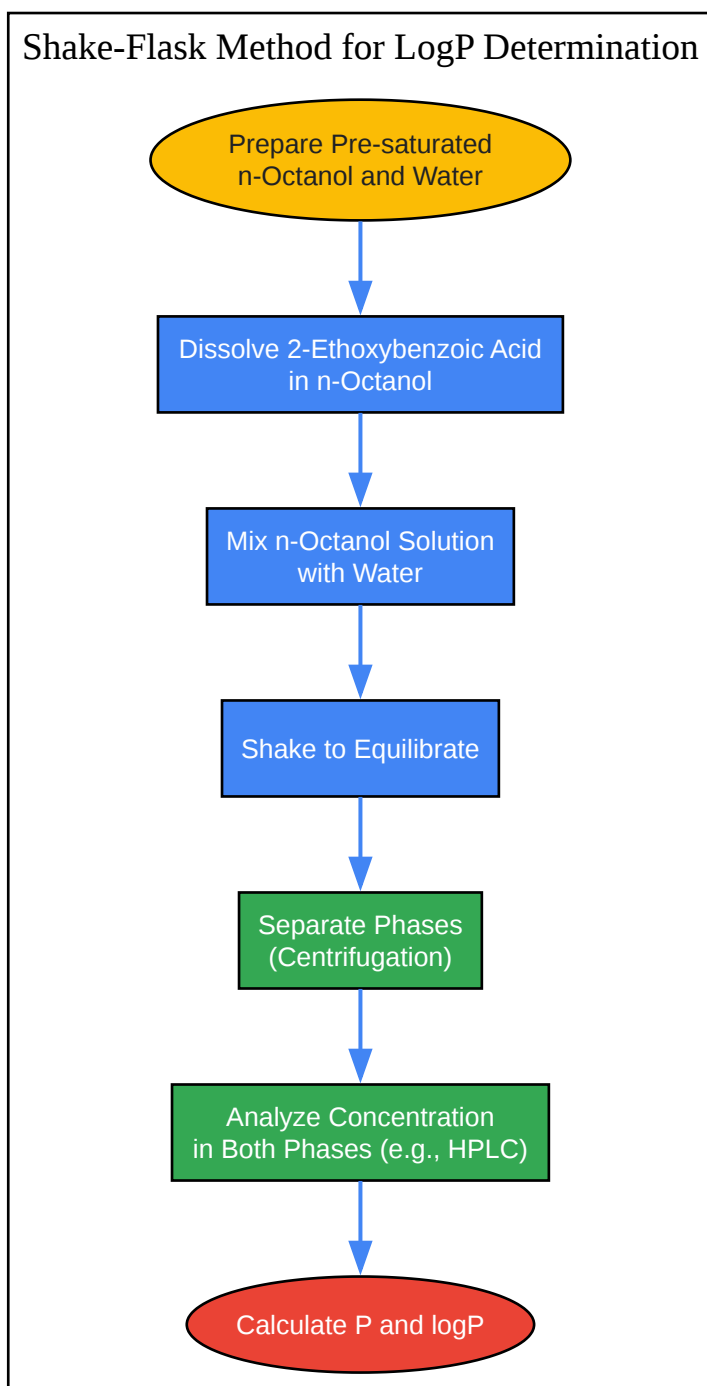
Determination of Octanol-Water Partition Coefficient (logP)

The octanol-water partition coefficient is a measure of a compound's lipophilicity and is commonly determined using the shake-flask method as outlined in OECD Guideline 107.[9]

- Solvent Preparation: Use high-purity n-octanol and water. Pre-saturate the n-octanol with water and the water with n-octanol by shaking them together for 24 hours and then allowing

the phases to separate.

- **Test Solution Preparation:** Prepare a stock solution of **2-Ethoxybenzoic acid** in n-octanol. The concentration should be chosen to be within the analytical detection limits in both phases.
- **Partitioning:** In a suitable vessel, combine known volumes of the pre-saturated n-octanol (containing the test substance) and pre-saturated water. The volume ratio of n-octanol to water should be varied in different runs (e.g., 1:1, 1:2, 2:1).
- **Equilibration:** Shake the vessel at a constant temperature (e.g., 25 °C) until equilibrium is reached.
- **Phase Separation:** Separate the n-octanol and water phases, typically by centrifugation.
- **Concentration Analysis:** Determine the concentration of **2-Ethoxybenzoic acid** in each phase using a suitable analytical method, such as UV-Vis spectroscopy or HPLC.
- **Calculation:** The partition coefficient (P) is the ratio of the concentration of the analyte in the n-octanol phase to its concentration in the aqueous phase. The logP is the base-10 logarithm of P.



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A workflow for determining the octanol-water partition coefficient.

Cytotoxicity Assay

The in vitro cytotoxicity of **2-Ethoxybenzoic acid** can be assessed using a standard MTT assay.

- **Cell Culture:** Seed cells (e.g., human dental pulp fibroblasts) in a 96-well plate at a suitable density and allow them to adhere overnight.
- **Compound Treatment:** Prepare serial dilutions of **2-Ethoxybenzoic acid** in the appropriate cell culture medium. Replace the existing medium in the wells with the medium containing the different concentrations of the test compound. Include a vehicle control.
- **Incubation:** Incubate the plate for a predetermined period (e.g., 24, 48, or 72 hours).
- **MTT Assay:** Add MTT solution to each well and incubate to allow for the formation of formazan crystals by viable cells.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at the appropriate wavelength using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

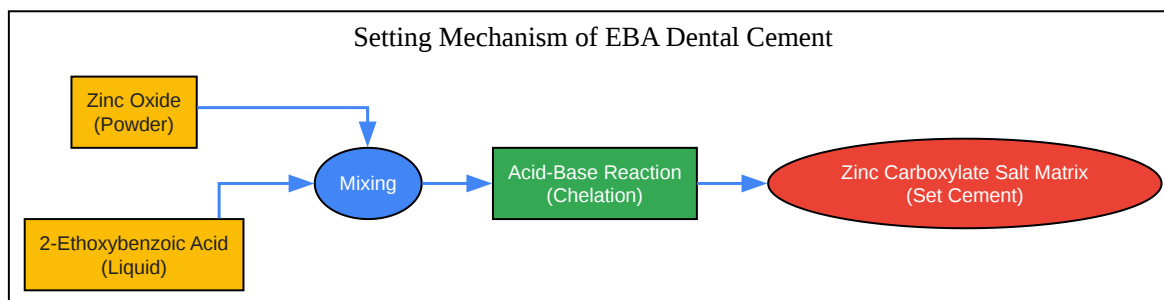
Applications

Dental Cements

A primary application of **2-Ethoxybenzoic acid** is as a component in dental cements, often in combination with zinc oxide and eugenol (ZOE).^{[1][10]} The addition of **2-Ethoxybenzoic acid** to ZOE cements can enhance their mechanical properties.^[10]

Mechanism of Action in Dental Cements:

In these formulations, **2-Ethoxybenzoic acid** acts as a chelating agent. The acidic proton of the carboxylic acid group reacts with zinc oxide in a classic acid-base reaction, forming a zinc carboxylate salt matrix. This matrix encapsulates the unreacted zinc oxide particles, leading to the setting and hardening of the cement. The ethoxy group contributes to the plasticity and flow characteristics of the mixed cement.



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Simplified setting reaction of **2-Ethoxybenzoic acid** based dental cement.

Chemical Intermediate

2-Ethoxybenzoic acid serves as a valuable intermediate in organic synthesis.[11] The carboxylic acid and the aromatic ring functionalities allow for a variety of chemical transformations, making it a building block for more complex molecules in the pharmaceutical and materials science industries.[3]

Biological Activity and Signaling Pathways

While **2-Ethoxybenzoic acid** is reported to have anti-inflammatory and analgesic effects, the specific molecular mechanisms and signaling pathways involved are not well-documented in the current scientific literature. Studies on structurally related benzoic acid derivatives have shown interactions with pathways such as the cyclooxygenase (COX) and nuclear factor-kappa B (NF-κB) signaling pathways.[12] For instance, some benzoic acid derivatives have been shown to inhibit COX-2 activity and reduce the production of pro-inflammatory cytokines like TNF-α and IL-1β.[12] However, direct evidence for the involvement of **2-Ethoxybenzoic acid** in these or other specific signaling pathways is currently lacking. Further research is required to elucidate its precise mechanism of biological action.

Conclusion

2-Ethoxybenzoic acid (CAS 134-11-2) is a well-characterized compound with established applications, particularly in the formulation of dental cements and as a synthetic intermediate.

Its chemical and physical properties are well-defined, and reliable synthetic protocols are available. While its biological activities are noted, a significant knowledge gap exists regarding its specific interactions with cellular signaling pathways. This guide provides a solid foundation of technical information for researchers and developers working with this compound and highlights areas where further investigation is warranted.

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